

Synthesis of 1-Octen-3-one for Research Applications

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Compound of Interest

Compound Name: 1-Octen-3-one

Cat. No.: B146737

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Application Note and Protocol

Introduction

1-Octen-3-one is a volatile organic compound and a key aroma component in many natural products, most notably mushrooms, where it contributes to their characteristic earthy and metallic scent.[1] In research, it is utilized in studies related to flavor chemistry, fungal biology, and as a signaling molecule in various biological systems.[2][3] This document provides detailed protocols for the chemical synthesis of **1-octen-3-one** for research purposes, along with relevant analytical data and a description of its role in biological pathways.

Data Presentation

Table 1: Physicochemical and Spectroscopic Data for **1-Octen-3-one**

Property	Value
Molecular Formula	C ₈ H ₁₄ O
Molecular Weight	126.20 g/mol [4]
Appearance	Colorless liquid
Boiling Point	174-175 °C
Density	0.845 g/mL at 25 °C
CAS Number	4312-99-6[4]
¹ H NMR (CDCl ₃)	δ 6.28 (dd, J=17.6, 10.6 Hz, 1H), 6.08 (dd, J=17.6, 1.8 Hz, 1H), 5.80 (dd, J=10.6, 1.8 Hz, 1H), 2.55 (t, J=7.4 Hz, 2H), 1.57 (m, 2H), 1.30 (m, 2H), 0.90 (t, J=7.3 Hz, 3H)[4]
¹³ C NMR (CDCl ₃)	δ 201.2, 136.8, 128.0, 40.2, 31.4, 23.8, 22.5, 13.9[4]
IR (neat, cm ⁻¹)	2958, 2931, 2872, 1684 (C=O), 1615 (C=C), 1465, 1411, 986, 963

Experimental Protocols

Two reliable methods for the synthesis of **1-octen-3-one** are the oxidation of the corresponding alcohol, 1-octen-3-ol. The choice of oxidant can be tailored to the specific laboratory conditions and desired scale.

Method 1: Synthesis of 1-Octen-3-one via Swern Oxidation of 1-Octen-3-ol

The Swern oxidation is a mild and efficient method for converting primary and secondary alcohols to aldehydes and ketones, respectively, using dimethyl sulfoxide (DMSO) activated with oxalyl chloride.[5][6]

Materials:

- 1-Octen-3-ol

- Oxalyl chloride
- Dimethyl sulfoxide (DMSO)
- Triethylamine (Et₃N)
- Dichloromethane (DCM), anhydrous
- Water
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)

Procedure:[\[1\]](#)[\[7\]](#)[\[8\]](#)

- To a stirred solution of oxalyl chloride (1.5 equivalents) in anhydrous dichloromethane (DCM) at -78 °C (dry ice/acetone bath), add a solution of dimethyl sulfoxide (2.7 equivalents) in DCM dropwise over 5 minutes.
- Stir the mixture for 5 minutes at -78 °C.
- Add a solution of 1-octen-3-ol (1.0 equivalent) in DCM dropwise over 5 minutes.
- Stir the reaction mixture for 30 minutes at -78 °C.
- Add triethylamine (7.0 equivalents) dropwise over 10 minutes.
- Allow the reaction mixture to warm to room temperature.
- Quench the reaction by adding water.
- Separate the organic layer and wash sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **1-octen-3-one**.
- The product can be further purified by vacuum distillation or column chromatography on silica gel.

Table 2: Reagent Quantities for Swern Oxidation (10 mmol scale)

Reagent	Molar Eq.	Amount
1-Octen-3-ol	1.0	1.28 g (10 mmol)
Oxalyl chloride	1.5	1.3 mL (15 mmol)
DMSO	2.7	1.9 mL (27 mmol)
Triethylamine	7.0	9.7 mL (70 mmol)
Dichloromethane	-	~100 mL

Method 2: Synthesis of 1-Octen-3-one via Dess-Martin Periodinane (DMP) Oxidation of 1-Octen-3-ol

The Dess-Martin oxidation is another mild and selective method for oxidizing alcohols to aldehydes or ketones using the hypervalent iodine reagent, Dess-Martin periodinane (DMP).[\[9\]](#)
[\[10\]](#)

Materials:

- 1-Octen-3-ol
- Dess-Martin Periodinane (DMP)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:[\[11\]](#)[\[12\]](#)

- To a stirred solution of 1-octen-3-ol (1.0 equivalent) in anhydrous dichloromethane (DCM) at room temperature, add Dess-Martin periodinane (1.2 equivalents) in one portion.

- Stir the reaction mixture at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate and a saturated aqueous solution of sodium thiosulfate.
- Stir vigorously until the solid byproducts dissolve.
- Separate the organic layer and wash with saturated aqueous NaHCO_3 and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to afford the crude **1-octen-3-one**.
- Purify the product by vacuum distillation or flash column chromatography.

Table 3: Reagent Quantities for Dess-Martin Oxidation (10 mmol scale)

Reagent	Molar Eq.	Amount
1-Octen-3-ol	1.0	1.28 g (10 mmol)
Dess-Martin Periodinane	1.2	5.09 g (12 mmol)
Dichloromethane	-	~100 mL

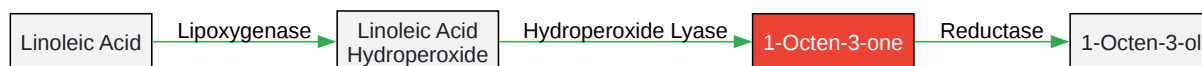
Signaling Pathway and Biological Relevance

1-Octen-3-one is a naturally occurring compound that plays a role in various biological signaling pathways, particularly those related to lipid peroxidation and defense responses in fungi and plants.

Biosynthesis of 1-Octen-3-one from Linoleic Acid

In many fungi, such as mushrooms, **1-octen-3-one** is synthesized from the polyunsaturated fatty acid, linoleic acid. This pathway is initiated by the enzymatic action of lipoxygenase, which introduces molecular oxygen into linoleic acid to form a hydroperoxide intermediate.^[13] This intermediate is then cleaved by a hydroperoxide lyase to yield **1-octen-3-one** and another

product. The **1-octen-3-one** can then be further reduced to 1-octen-3-ol, which is also a potent signaling molecule.

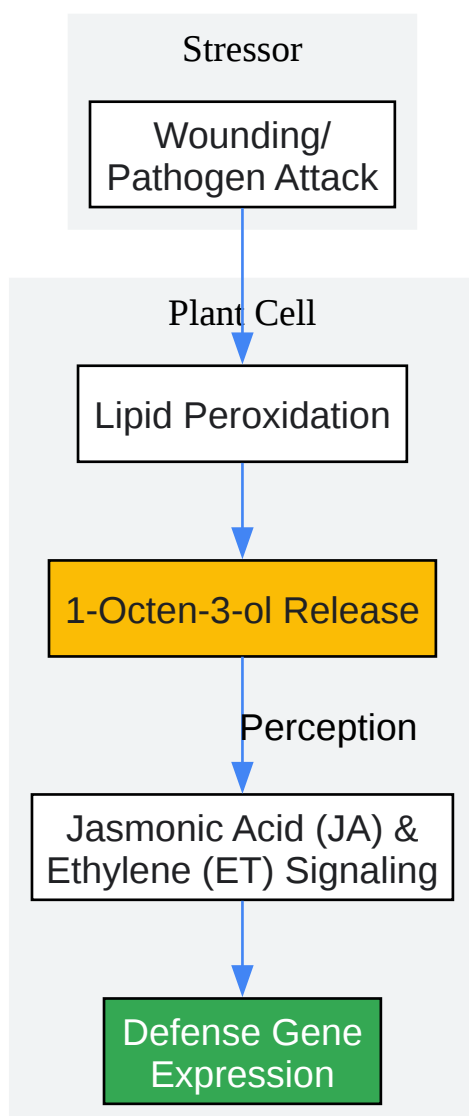


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Caption: Biosynthesis of **1-octen-3-one** and 1-octen-3-ol from linoleic acid.

Role in Plant Defense Signaling

Volatile organic compounds like 1-octen-3-ol, the precursor to **1-octen-3-one**, are known to act as signaling molecules in plants, triggering defense responses.[2][14] When a plant is wounded or attacked by pathogens, the release of these compounds can induce the expression of defense-related genes in both the damaged plant and neighboring plants.[2] This signaling cascade often involves the jasmonic acid and ethylene pathways, which are key regulators of plant immunity.



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